

Interpreting the Certificate of Analysis for Hexatriacontane-d74: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexatriacontane-d74

Cat. No.: B099008

[Get Quote](#)

For researchers, scientists, and drug development professionals utilizing isotopically labeled compounds, a thorough understanding of the Certificate of Analysis (CoA) is paramount to ensure the quality and reliability of experimental data. This guide provides a detailed interpretation of a typical CoA for **Hexatriacontane-d74**, comparing it with its non-deuterated analogue, Hexatriacontane. We will delve into the key analytical tests, present the data in a clear, comparative format, and provide the detailed experimental methodologies used to obtain these results.

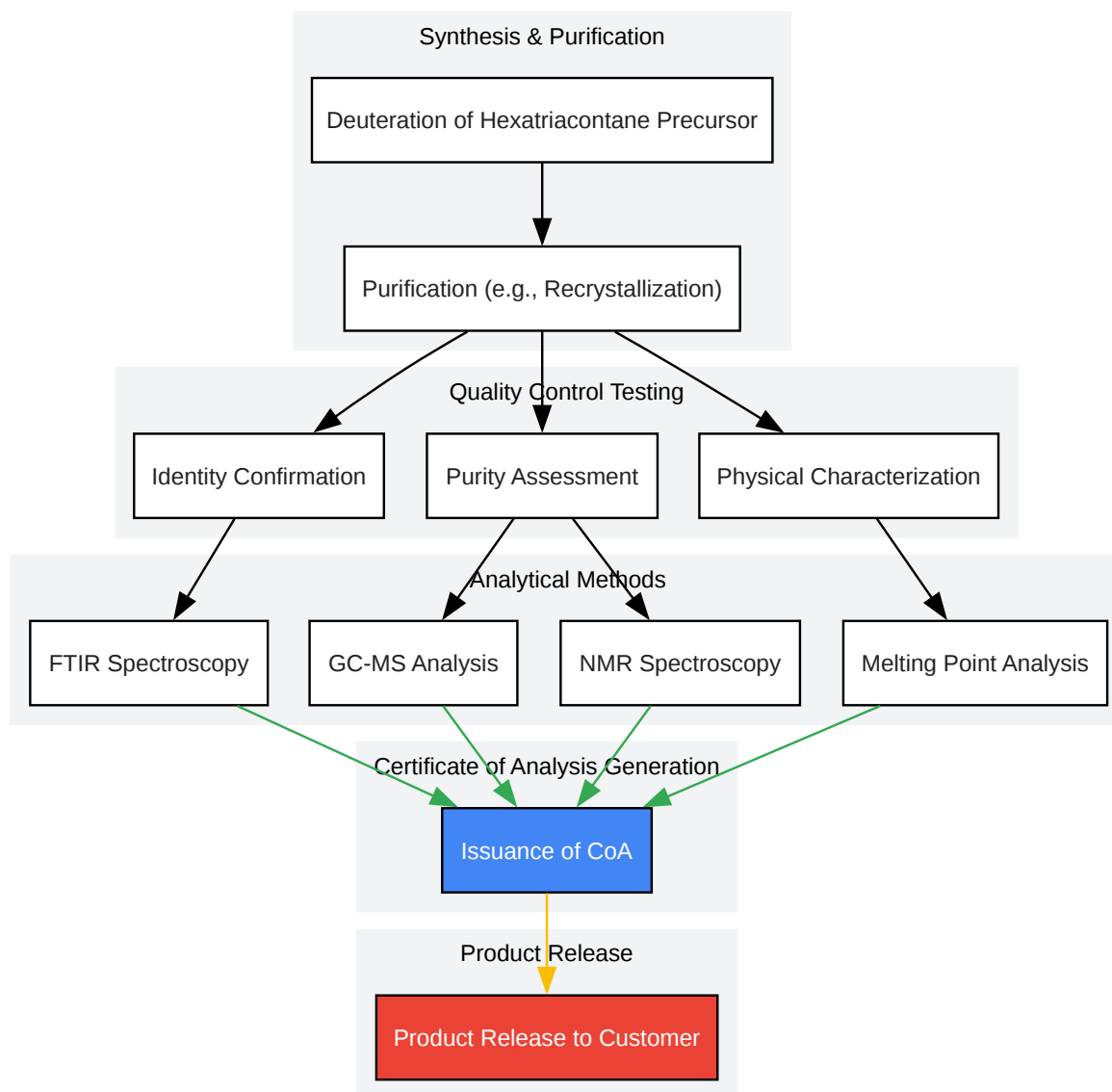
Data Summary: Hexatriacontane-d74 vs. Hexatriacontane

The following table summarizes the typical specifications and results found on a Certificate of Analysis for **Hexatriacontane-d74** and compares them to the standard for Hexatriacontane.

Parameter	Test Method	Hexatriacontane-d74 Specification	Typical Lot Result	Hexatriacontane Specification	Typical Lot Result
Identity					
Infrared Spectroscopy	FTIR	Conforms to structure	Conforms	Conforms to Structure	Conforms
Purity					
Chemical Purity	GC-MS	≥ 98.0%	99.2%	≥ 98.0%	99.5%
Isotopic Purity	NMR or MS	≥ 98.0 atom % D	98.5 atom % D	N/A	N/A
Physical Properties					
Appearance	Visual	White to off-white solid	White solid	White to off-white solid	White solid
Melting Point	USP <741>	73-77 °C	75.1 °C	74-78 °C	76.2 °C
Molecular Information					
Molecular Formula	-	C ₃₆ D ₇₄	C ₃₆ D ₇₄	C ₃₆ H ₇₄	C ₃₆ H ₇₄
Molecular Weight	-	581.43 g/mol	581.43 g/mol	506.97 g/mol	506.97 g/mol

Analytical Workflow for Certification

The following diagram illustrates the logical workflow for the analysis and certification of **Hexatriacontane-d74**, from initial synthesis to final product release.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Interpreting the Certificate of Analysis for Hexatriacontane-d74: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b099008#certificate-of-analysis-interpretation-for-hexatriacontane-d74>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com